

Spectroscopic Data of (-)-2-(4-Methylphenyl)oxirane: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-(4-Methylphenyl)oxirane, (-)-

Cat. No.: B12749857

[Get Quote](#)

This technical guide provides an in-depth analysis of the spectroscopic data for the chiral epoxide, (-)-2-(4-Methylphenyl)oxirane, also known as (S)-2-(p-Tolyl)oxirane or (-)-4-Methylstyrene oxide. This document is intended for researchers, scientists, and professionals in drug development and chemical synthesis who utilize spectroscopic techniques for structural elucidation and quality control. Herein, we delve into the Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, offering not just the spectral features but also the underlying principles and experimental considerations that inform the interpretation.

Introduction to (-)-2-(4-Methylphenyl)oxirane

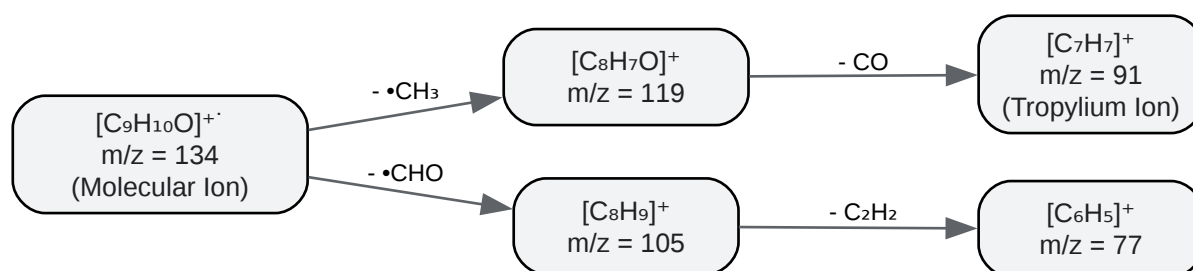
(-)-2-(4-Methylphenyl)oxirane is a valuable chiral building block in asymmetric synthesis. Its stereochemistry and the reactivity of the epoxide ring make it a key intermediate in the preparation of various pharmaceutical agents and other fine chemicals. Accurate and comprehensive spectroscopic characterization is paramount to ensure its chemical identity, purity, and enantiomeric integrity. This guide will systematically dissect the data obtained from ^1H NMR, ^{13}C NMR, IR, and MS analyses.

The structure of (-)-2-(4-Methylphenyl)oxirane, with the IUPAC name (2S)-2-(4-methylphenyl)oxirane, is presented below. The numbering convention used throughout this guide for the assignment of NMR signals is also indicated.

Molecular Identity:

- Molecular Formula: $\text{C}_9\text{H}_{10}\text{O}$ [\[1\]](#) [\[2\]](#)

- Molecular Weight: 134.17 g/mol [1][3]
- CAS Number: 135413-94-4[3]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 2-(4-Methylphenyl)oxirane | C₉H₁₀O | CID 108111 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 13107-39-6(2-(4-methylphenyl)oxirane) | Kuujia.com [kuujia.com]
- 3. 2-(4-Methylphenyl)oxirane, (-)- | C₉H₁₀O | CID 12289502 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Spectroscopic Data of (-)-2-(4-Methylphenyl)oxirane: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12749857#2-4-methylphenyl-oxirane-spectroscopic-data-nmr-ir-ms]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com